

3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde

molecular weight and formula

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Compound of Interest

Compound Name: 3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde

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A Technical Overview of 3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde

This document provides a concise technical summary of the chemical compound **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde**, focusing on its fundamental molecular properties. Due to the limited availability of public research, this guide will focus on the core chemical data.

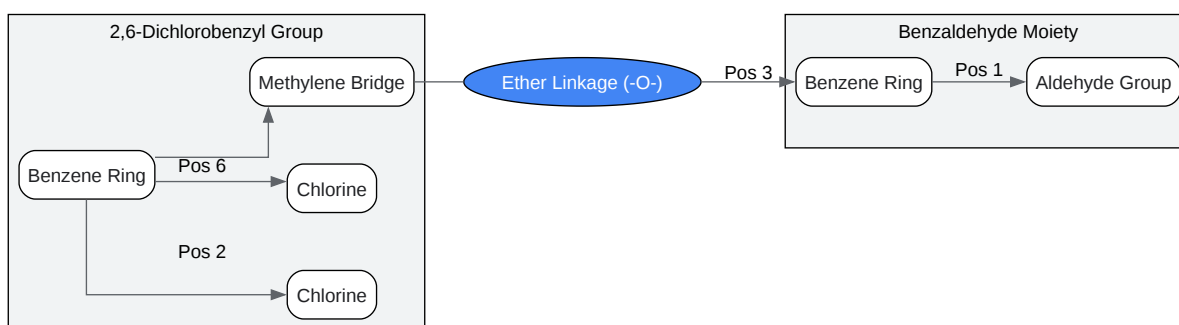
Molecular and Physical Properties

3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde is an aromatic organic compound. Its key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ Cl ₂ O ₂	[1][2]
Molecular Weight	281.14 g/mol	[1][3]
Exact Mass	280.0057849 Da	[2][4]
Monoisotopic Mass	280.0057849 Da	[2][4]
CAS Number	328062-72-2	[1][3][5]

Structural Information

The molecular structure of **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde** consists of a benzaldehyde moiety linked to a 2,6-dichlorobenzyl group through an ether linkage. A logical representation of the key structural components is provided below.



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Logical relationship of the structural components of **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde**.

Experimental Protocols and Biological Activity

As of the date of this document, there is no significant publicly available data regarding detailed experimental protocols or established biological signaling pathways for **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde**. The compound is listed for research use, but specific applications and biological effects have not been extensively documented in peer-reviewed literature.^[3] Therefore, detailed experimental workflows and signaling pathway diagrams cannot be provided at this time.

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References

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